

An In-depth Technical Guide to the Chemical and Physical Properties of Propiolactone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propiolactone*

Cat. No.: *B013848*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Propiolactone, also known as β -**propiolactone** (BPL), is a four-membered cyclic ester with the chemical formula $C_3H_4O_2$.^{[1][2][3]} It presents as a colorless liquid with a slightly sweet and pungent odor.^{[1][4]} Due to its strained ring structure, **propiolactone** is a highly reactive alkylating agent, a property that underlies both its utility and its hazardous nature.^{[4][5]} This technical guide provides a comprehensive overview of the chemical and physical properties of **propiolactone**, detailed experimental protocols, and an exploration of its biological interactions, designed for professionals in research and drug development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **propiolactone** is presented below. These properties are crucial for its handling, storage, and application in various experimental settings.

Property	Value	References
Molecular Formula	C ₃ H ₄ O ₂	[2][3][6]
Molecular Weight	72.06 g/mol	[2][3][6]
Appearance	Colorless liquid	[1][4]
Odor	Slightly sweet, pungent	[1][4]
Melting Point	-33.4 °C	[1][7]
Boiling Point	162 °C (decomposes)	[1][7]
Density	1.1460 g/cm ³ at 20 °C	[1]
Solubility in Water	37 g/100 mL at 25°C (hydrolyzes)	[1][7]
Solubility in Organic Solvents	Miscible with ethanol, acetone, diethyl ether, and chloroform	[7]
Vapor Pressure	3.4 mmHg at 25 °C	[8]
Flash Point	74 °C (closed cup)	[7]
Refractive Index (n _D ²⁰)	1.4131	[3]

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of **propiolactone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
^1H	4.4	Triplet	-OCH ₂ -	
^1H	3.6	Triplet	-CH ₂ -C=O	
^{13}C	~170	Carbonyl (C=O)		
^{13}C	~70	-OCH ₂ -		
^{13}C	~40	-CH ₂ -C=O		

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Assignment
~1840	Strong	C=O stretch (carbonyl)
~1180	Strong	C-O stretch
~970	Medium	Ring vibration

Mass Spectrometry (MS)

The electron ionization mass spectrum of **propiolactone** shows a molecular ion peak (M^+) at $m/z = 72$. Key fragmentation patterns include the loss of CO_2 to give a fragment at $m/z = 28$.^[3]

Reactivity and Hazards

Propiolactone's high reactivity is attributed to the significant strain in its four-membered ring. This makes it susceptible to nucleophilic attack, leading to ring-opening.^[5] It readily reacts with water to hydrolyze into 3-hydroxypropionic acid.^[1] This reactivity is also the basis for its potent alkylating ability, allowing it to modify biological macromolecules such as DNA and proteins.^[1]^[2]^[9]

Hazards and Safety Precautions:

Propiolactone is classified as a probable human carcinogen (IARC Group 2B) and is acutely toxic upon inhalation.^[7] It is a corrosive chemical that can cause severe irritation and burns to

the skin, eyes, and respiratory tract.^[10] Therefore, it must be handled with extreme caution in a well-ventilated fume hood, using appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^[10]

Experimental Protocols

Synthesis of β -Propiolactone

A common laboratory-scale synthesis involves the catalytic reaction of ketene with formaldehyde.^{[11][12]}

Materials:

- Ketene (generated in situ)
- Formaldehyde
- Catalyst (e.g., a mixture of AlCl_3 and ZnCl_2)^{[11][12]}
- Solvent (e.g., anhydrous acetone or chloroform)^[13]

Procedure:

- Set up a reaction vessel equipped with a stirrer, a gas inlet for ketene, a dropping funnel for formaldehyde, and a cooling bath.
- Dissolve the catalyst in the chosen anhydrous solvent in the reaction vessel and cool the mixture.
- Generate ketene gas and bubble it through the cooled catalyst solution.
- Simultaneously, add formaldehyde dropwise to the reaction mixture while maintaining a low temperature (typically below 10 °C).
- Monitor the reaction progress using a suitable analytical technique, such as gas chromatography (GC).^[13]
- Upon completion, quench the reaction by adding a small amount of a proton source (e.g., water or a dilute acid).

- Proceed with the work-up and purification steps.

Purification by Vacuum Distillation

Crude **propiolactone** can be purified by vacuum distillation to remove unreacted starting materials and byproducts.

Equipment:

- Distillation flask
- Condenser
- Receiving flask
- Vacuum pump
- Cold trap
- Heating mantle with a stirrer

Procedure:

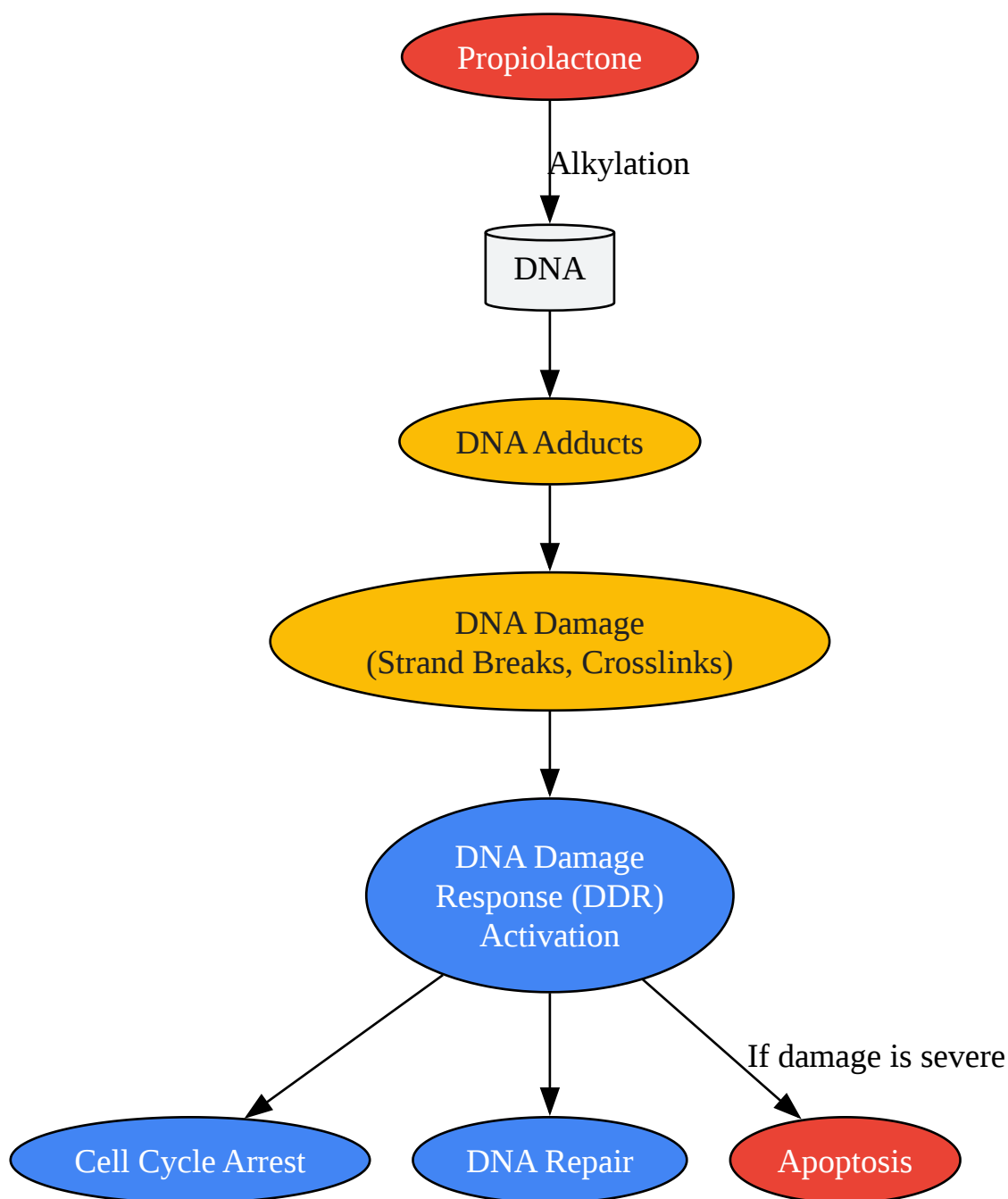
- Assemble the vacuum distillation apparatus, ensuring all joints are properly sealed with vacuum grease.
- Place the crude **propiolactone** in the distillation flask with a magnetic stir bar.
- Connect the apparatus to the vacuum pump with a cold trap in between.
- Gradually apply vacuum to the system.
- Once a stable vacuum is achieved, begin to gently heat the distillation flask.
- Collect the fraction that distills at the expected boiling point of **propiolactone** under the applied pressure. The boiling point of **propiolactone** is approximately 51 °C at 10 mmHg.[3]
- After distillation, allow the apparatus to cool to room temperature before slowly releasing the vacuum.

Biological Activity and Signaling Pathways

Propiolactone's primary mechanism of biological activity is its function as an alkylating agent. It readily reacts with nucleophilic sites on macromolecules, leading to the formation of covalent adducts.

Interaction with Nucleic Acids

Propiolactone alkylates DNA, primarily at the N7 position of guanine and the N1 position of adenine.[1] This modification can lead to DNA damage, including the formation of single-strand breaks and DNA-protein crosslinks.[1][2] This genotoxic activity is the basis for its carcinogenicity.

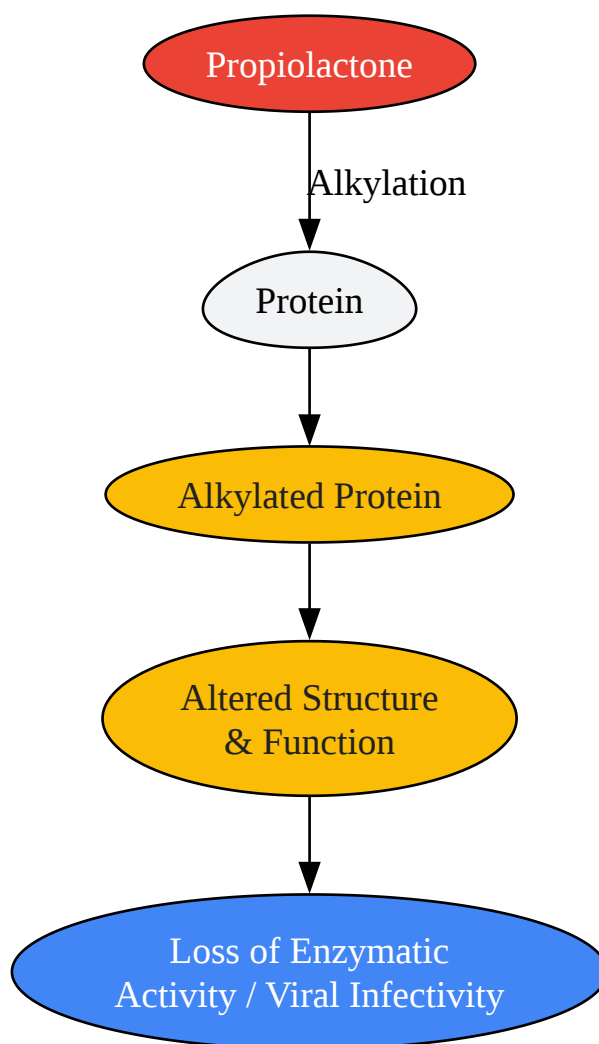


[Click to download full resolution via product page](#)

Interaction with Proteins

Propiolactone also reacts with various amino acid residues in proteins, including cysteine, histidine, and lysine.[9] This can lead to alterations in protein structure and function. The modification of viral proteins is a key aspect of its use as a viral inactivating agent in vaccine production.[9][14] By alkylating viral proteins, **propiolactone** can disrupt their functions,

including those necessary for viral entry and replication, without completely destroying their antigenic properties.[14][15]



[Click to download full resolution via product page](#)

Impact on Cellular Signaling

While the direct molecular targets of **propiolactone** are well-understood, the specific downstream signaling pathways affected are less characterized. The induction of DNA damage is expected to activate the DNA Damage Response (DDR) pathway, leading to cell cycle arrest, attempts at DNA repair, and potentially apoptosis if the damage is too severe. Key proteins in this pathway include ATM, ATR, and p53.[16] However, direct experimental evidence detailing the specific activation of these pathways by **propiolactone** is an area of ongoing research.

Conclusion

Propiolactone is a highly reactive and versatile chemical with important applications, particularly in the sterilization of biological materials and the production of inactivated vaccines. Its utility is intrinsically linked to its potent alkylating ability, which also necessitates stringent safety protocols due to its carcinogenicity and acute toxicity. A thorough understanding of its chemical and physical properties, as well as its biological interactions, is paramount for its safe and effective use in research and development. Further investigation into the specific cellular signaling pathways affected by **propiolactone** will provide a more complete picture of its biological consequences and may open new avenues for its application.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Inactivation of DNA by beta-propiolactone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Beta-propiolactone treatment impairs the biological activity of residual DNA from BHK-21 cells infected with rabies virus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Propiolactone [webbook.nist.gov]
- 4. 2,2-dimethyl-3-isopropyliden-beta-propiolactone(3173-79-3) ¹³C NMR spectrum [chemicalbook.com]
- 5. Reactions of β-Propiolactone with Nucleobase Analogues, Nucleosides, and Peptides: IMPLICATIONS FOR THE INACTIVATION OF VIRUSES - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Human Metabolome Database: ¹³C NMR Spectrum (1D, 25.16 MHz, CDCl₃, experimental) (HMDB0000549) [hmdb.ca]
- 7. Prodigiosin rescues deficient p53 signaling and anti-tumor effects via up-regulating p73 and disrupting its interaction with mutant p53 - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Intermolecular linking and fragmentation of DNA by beta-propiolactone, a monoalkylating carcinogen - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. benchchem.com [benchchem.com]

- 11. vital.lib.tsu.ru [vital.lib.tsu.ru]
- 12. Synthesis of beta-propiolactone by in situ catalytic interaction of formaldehyde with ketene | Tomsk state university Research library [vital.lib.tsu.ru]
- 13. researchgate.net [researchgate.net]
- 14. Surface modifications of influenza proteins upon virus inactivation by β -propiolactone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Beta-Propiolactone Inactivation of Cocksackievirus A16 Induces Structural Alteration and Surface Modification of Viral Capsids - PMC [pmc.ncbi.nlm.nih.gov]
- 16. DNA Damage Response | Cell Signaling Technology [cellsignal.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical and Physical Properties of Propiolactone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013848#propiolactone-chemical-and-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com